

Structural Elucidation of Quinoline-6-Carbonyl Chloride Hydrochloride

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Compound of Interest

Compound Name: *Quinoline-6-carbonyl chloride hydrochloride*

CAS No.: *158000-98-7*

Cat. No.: *B1343887*

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Technical Guide for Drug Development Professionals Executive Summary & Chemical Context

Quinoline-6-carbonyl chloride hydrochloride (CAS: 158000-98-7) is a high-value electrophilic intermediate used in the synthesis of complex pharmaceutical scaffolds.^[1] Structurally, it consists of a bicyclic quinoline ring substituted at the 6-position with a chlorocarbonyl group (-COCl), stabilized as a hydrochloride salt.^{[2][3]}

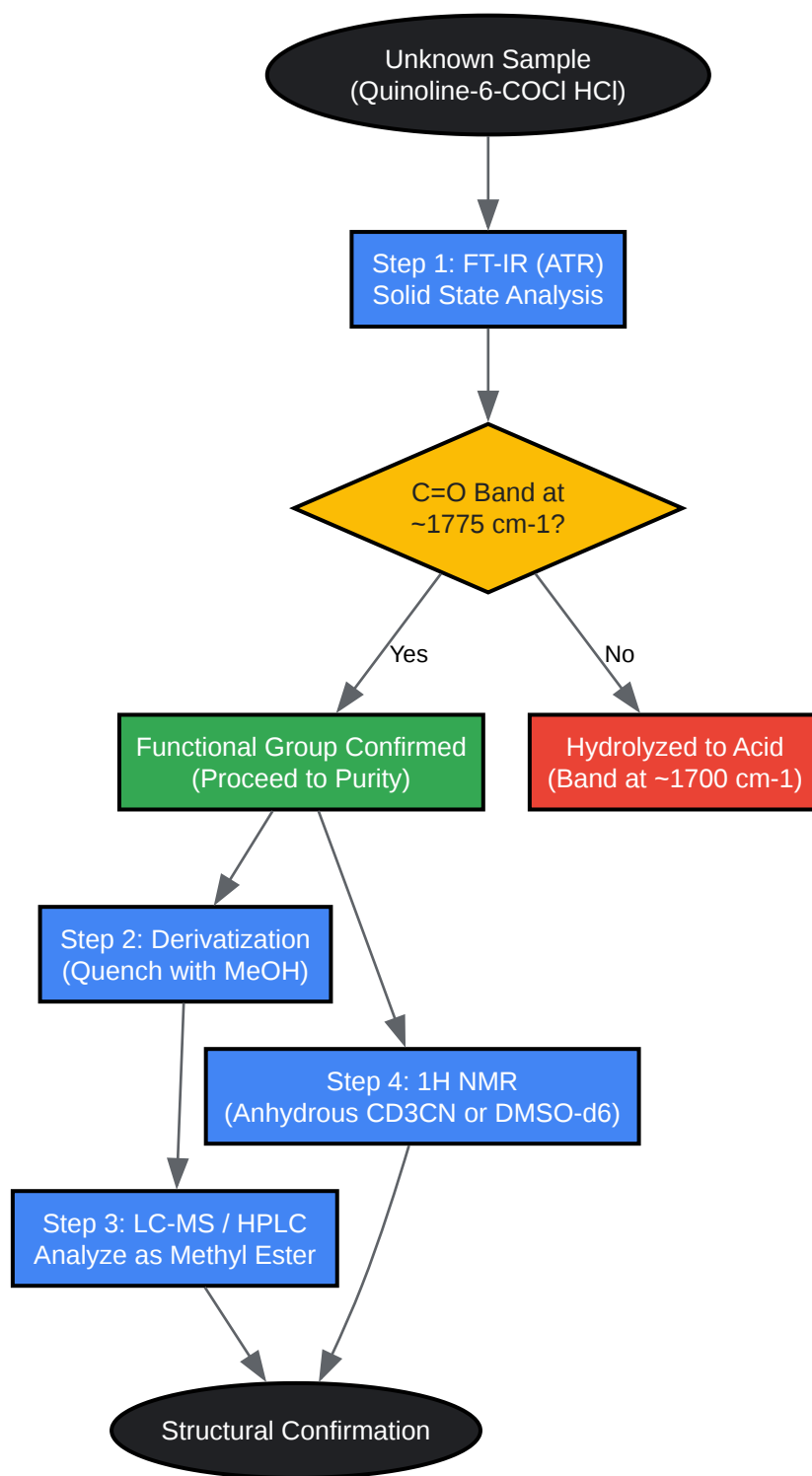
The structural elucidation of this compound presents a specific challenge: Hydrolytic Instability. The acyl chloride moiety is highly moisture-sensitive, rapidly converting to quinoline-6-carboxylic acid upon exposure to atmospheric moisture or nucleophilic solvents. Therefore, standard analytical workflows must be modified to distinguish the intact reagent from its hydrolysis degradation product.

This guide details a self-validating analytical protocol to confirm identity, structural integrity, and purity, emphasizing non-destructive techniques and derivatization strategies.

Analytical Strategy & Workflow

To ensure scientific integrity, the characterization process follows a "Least Invasive to Most Invasive" logic. We prioritize solid-state analysis to confirm the functional group before solution-phase methods that risk hydrolysis.

Characterization Decision Tree (DOT Visualization)



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Figure 1: Analytical workflow prioritizing functional group confirmation via IR before solution-phase analysis.

Spectroscopic Elucidation

Infrared Spectroscopy (FT-IR) – The "Smoking Gun"

The most definitive method to distinguish the acid chloride from its carboxylic acid precursor is FT-IR, as it requires no solvent.

- Protocol: Attenuated Total Reflectance (ATR) on the neat solid. Minimize exposure time to air.
- Key Diagnostic: The carbonyl stretching frequency of an aromatic acid chloride is significantly higher than that of the corresponding acid due to the inductive electron-withdrawing effect of the chlorine atom (mesomeric donation is weak in Cl).

Functional Group	Diagnostic Frequency (cm ⁻¹)	Structural Insight
Acid Chloride (C=O)	1770 – 1785 (Strong)	Confirming Target Structure. High wavenumber due to Cl electronegativity.
Carboxylic Acid (C=O)	1680 – 1710 (Strong)	Indicates Hydrolysis (Impurity).
Hydroxyl (O-H)	2500 – 3300 (Broad)	Presence indicates hydrolysis (Carboxylic acid dimer).
Quinoline Ring (C=C/C=N)	1590 – 1620	Skeletal vibration of the aromatic system.

Expert Insight: If you observe a "doublet" or a shoulder around 1710 cm⁻¹, your sample is partially hydrolyzed. A pure sample should show a sharp, singular band >1770 cm⁻¹.

Nuclear Magnetic Resonance (NMR)

Direct NMR analysis of acid chlorides is risky. If the solvent contains trace water (common in older DMSO-d₆ bottles), the sample will hydrolyze in the tube, leading to false data.

- Solvent Selection:

- Preferred: Acetonitrile-d₃ (CD₃CN) (Anhydrous). It is polar enough to dissolve the HCl salt but non-nucleophilic.
- Alternative: DMSO-d₆ (Must be fresh ampoule/dried over molecular sieves).
- Avoid: MeOH-d₄ or D₂O (Will instantly react).
- Predicted ¹H NMR Shifts (400 MHz, DMSO-d₆): The quinoline ring protons are deshielded by the electron-withdrawing carbonyl group and the protonated nitrogen (HCl salt).

Proton Position	Chemical Shift (δ ppm)	Multiplicity	Assignment Logic
NH ⁺	12.0 – 14.0	Broad Singlet	Pyridinium proton (Salt form). Often invisible if exchange is fast.
H-2	9.10 – 9.20	Doublet (or dd)	Most deshielded due to proximity to N ⁺ .
H-4	8.80 – 8.90	Doublet	Deshielded by ring current and conjugation.
H-5	8.60 – 8.70	Doublet	Peri-position to carbonyl; significant deshielding.
H-8	8.20 – 8.30	Doublet	Adjacent to N ⁺ .
H-7	7.90 – 8.00	Multiplet	
H-3	7.70 – 7.80	Multiplet	

- Differentiation from Acid: The chemical shifts of the acid chloride and the carboxylic acid are very similar. However, the absence of the broad carboxylic OH (11-13 ppm) and the specific shift of H-5 (often slightly more deshielded in the acid chloride due to the anisotropy of the COCl group) are indicators.

Mass Spectrometry & Derivatization (Purity Assay)

Direct injection of an acid chloride into a reversed-phase LC-MS (containing water/methanol) results in uncontrolled hydrolysis. You will detect the mass of the acid ($m/z \sim 174$ for the cation), not the chloride.

The Validated Protocol: Methyl Ester Derivatization To accurately assess purity, we intentionally convert the reactive chloride to a stable methyl ester.

- Sample Prep: Dissolve ~ 1 mg of Quinoline-6-carbonyl chloride HCl in 1 mL of anhydrous Methanol.
- Reaction:

(Instantaneous).
- Analysis: Inject into LC-MS.
- Target Ion: Look for the Methyl Ester $[M+H]^+$.
 - MW (Acid Chloride): ~ 228.08 (HCl salt) / ~ 191.6 (Free base).
 - MW (Methyl Ester): ~ 187.2 .
 - Observed m/z : 188.2 (M+H).

Interpretation:

- If you see m/z 188.2 (Ester)

The original sample was the Acid Chloride.

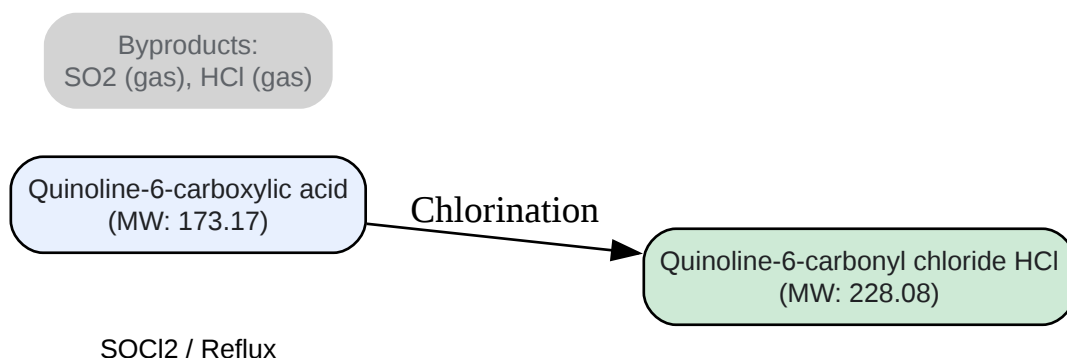
- If you see m/z 174.2 (Acid) and the methanol reaction was performed

The original sample was already Hydrolyzed Acid (since the acid does not esterify with MeOH instantly without a catalyst like H_2SO_4).

Synthesis Pathway & Impurity Profile

Understanding the synthesis aids in identifying impurities. The compound is typically synthesized from quinoline-6-carboxylic acid using thionyl chloride (

).



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Figure 2: Synthesis pathway via Thionyl Chloride.

Common Impurities:

- Quinoline-6-carboxylic acid: (Starting material or hydrolysis product). Detected via LCMS (m/z 174) or IR (1700 cm⁻¹).
- Thionyl Chloride: Residual reagent. Detected by pungent odor and elemental analysis (excess Cl).

Summary of Specifications

For a Certificate of Analysis (CoA), the following criteria confirm the structure:

Test	Acceptance Criteria
Appearance	Off-white to pale yellow crystalline solid.
FT-IR	C=O stretch at 1770–1785 cm^{-1} . Absence of broad OH stretch.
Mass Spec	m/z 188.2 $[\text{M}+\text{H}]^+$ (after MeOH quench).
Elemental Analysis	%Cl should reflect 2 equivalents (1 covalent, 1 ionic). Calc for $\text{C}_{10}\text{H}_7\text{Cl}_2\text{NO}$: ~31.1% Cl.
Solubility	Reacts with water. Soluble in DMSO, Acetonitrile.

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